

Spectroscopic Analysis of Alterbrassicene B: A Technical Overview

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Compound of Interest

Compound Name: *Alterbrassicene B*

Cat. No.: B14752808

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This technical guide provides an overview of the spectroscopic data available for **Alterbrassicene B**, a diterpenoid isolated from the fungus *Alternaria brassicicola*. While specific quantitative NMR and HRMS data are not publicly available in the searched literature, this document outlines the general methodologies and expected data presentation for the spectroscopic analysis of such natural products.

Compound Identity

- Compound Name: **Alterbrassicene B**
- Molecular Formula: $C_{21}H_{30}O_5$
- Molecular Weight: 362.46 g/mol
- Source: Isolated from the necrotrophic fungus *Alternaria brassicicola*. The structure of **Alterbrassicene B** was elucidated through spectroscopic methods, including NMR and HRESIMS.
- Biological Activity: Exhibits cytotoxic activity against certain cancer cell lines.

Spectroscopic Data (Data Not Available)

Detailed ^1H NMR, ^{13}C NMR, and HRMS data for **Alterbrassicene B** are reported in the scientific literature, specifically in the journal *Bioorganic Chemistry* (2020, volume 100, article 103887). However, the full text and supplementary information containing the specific spectral data were not accessible in the conducted search.

For illustrative purposes, the following tables provide a standard format for the presentation of such data.

Table 1: Hypothetical ^1H NMR Data for **Alterbrassicene B** (CD_3OD , 500 MHz)

Position	δH (ppm)	Multiplicity	J (Hz)
e.g., 1	3.50	d	8.5
e.g., 2	2.15	m	
...

Table 2: Hypothetical ^{13}C NMR Data for **Alterbrassicene B** (CD_3OD , 125 MHz)

Position	δC (ppm)
e.g., 1	78.2
e.g., 2	45.1
...	...

High-Resolution Mass Spectrometry (HRMS) Data

HRMS data is crucial for confirming the elemental composition of a molecule. The data is typically presented as follows:

- Ionization Mode: ESI (Electrospray Ionization)
- Mass Analyzer: TOF (Time-of-Flight) or Orbitrap
- Calculated m/z : $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ calculated for the molecular formula $\text{C}_{21}\text{H}_{30}\text{O}_5$.

- Found m/z: The experimentally determined mass-to-charge ratio.

Experimental Protocols

The following are generalized experimental protocols for obtaining NMR and HRMS data for a natural product like **Alterbrassicene B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: An accurately weighed sample of pure **Alterbrassicene B** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, CD₃OD, DMSO-d₆) in a 5 mm NMR tube.
- Instrumentation: NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400, 500, or 600 MHz).
- Data Acquisition: Standard 1D NMR experiments (¹H and ¹³C) are performed. 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are typically acquired to aid in the complete structural elucidation and assignment of all proton and carbon signals.
- Data Processing: The acquired free induction decays (FIDs) are processed using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, baseline correction, and referencing to the residual solvent peak.

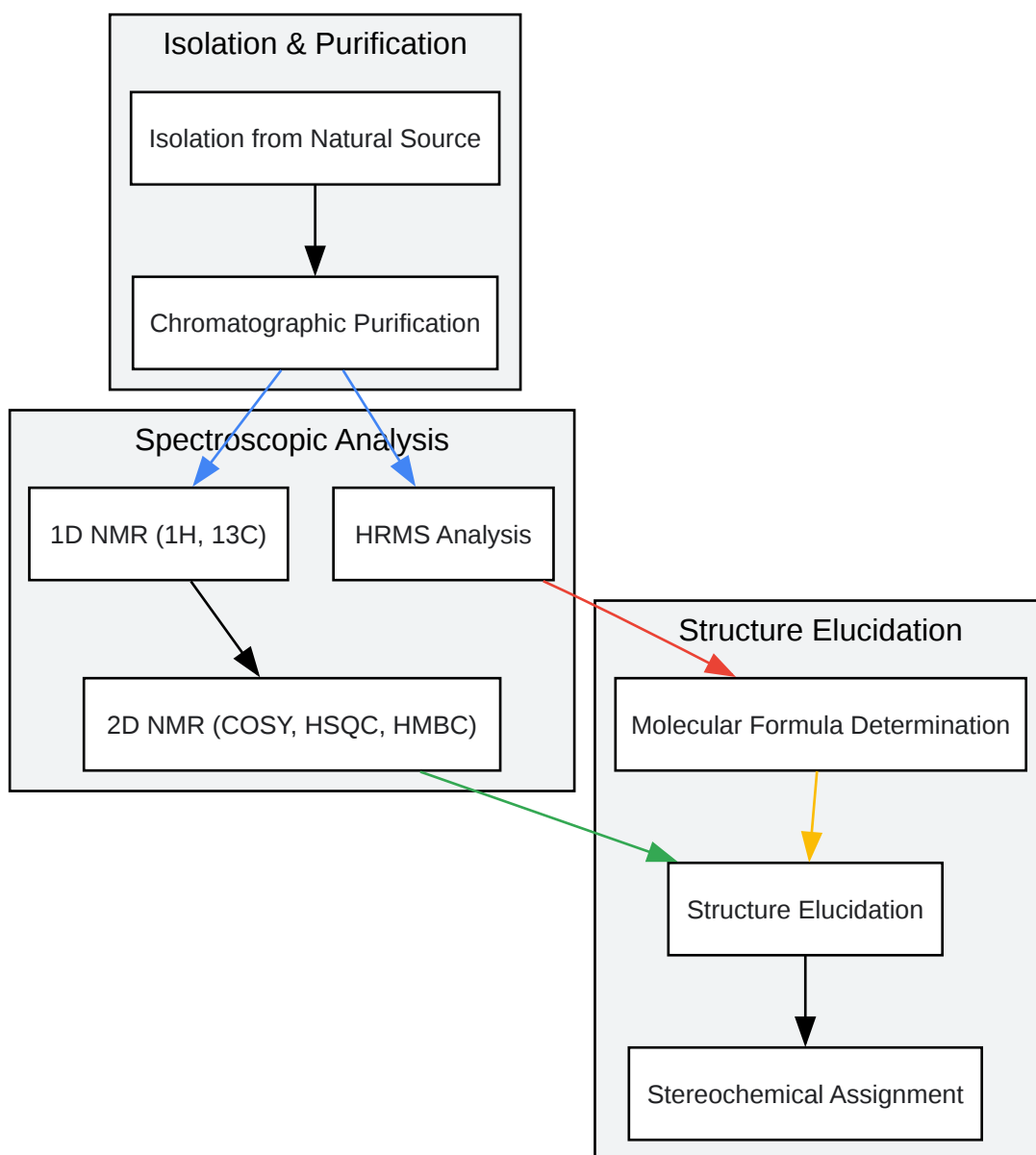
High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A dilute solution of **Alterbrassicene B** is prepared in a suitable solvent (e.g., methanol, acetonitrile) with or without the addition of a modifier like formic acid or sodium acetate to promote ionization.
- Instrumentation: The sample solution is introduced into the HRMS instrument, typically a TOF or Orbitrap mass spectrometer coupled to an electrospray ionization (ESI) source.
- Data Acquisition: The instrument is calibrated using a standard of known mass. Data is acquired in positive or negative ion mode over a specified mass range.

- **Data Analysis:** The resulting mass spectrum is analyzed to determine the accurate mass of the molecular ion. This experimental mass is then compared to the theoretical mass calculated for the expected molecular formula to confirm the elemental composition.

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a novel natural product.



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